

An In-Depth Technical Guide to Methyl 4-ethoxy-2-methylbenzoate

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Compound of Interest

Compound Name: Methyl 4-ethoxy-2-methylbenzoate

Cat. No.: B13926376

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This guide serves as a comprehensive technical resource for researchers, chemists, and drug development professionals interested in the synthesis, properties, and potential applications of **Methyl 4-ethoxy-2-methylbenzoate**. As this compound is not extensively documented in publicly accessible databases and lacks a dedicated CAS number as of the time of this writing, this document provides a predictive and practical framework based on established chemical principles and data from structurally analogous compounds.

Chemical Identity and Predicted Properties

Methyl 4-ethoxy-2-methylbenzoate is an aromatic ester characterized by a benzene ring substituted with a methyl ester group, a methyl group, and an ethoxy group. The strategic placement of these functional groups—particularly the ortho-methyl and para-ethoxy substituents relative to the ester—suggests its potential utility as a versatile intermediate in organic synthesis.

Table 1: Core Identifiers for Methyl 4-ethoxy-2-methylbenzoate

Identifier	Value
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
IUPAC Name	methyl 4-ethoxy-2-methylbenzoate
Canonical SMILES	CCOC1=CC(=C(C=C1)C(=O)OC)C

Diagram 1: Chemical Structure of Methyl 4-ethoxy-2-methylbenzoate

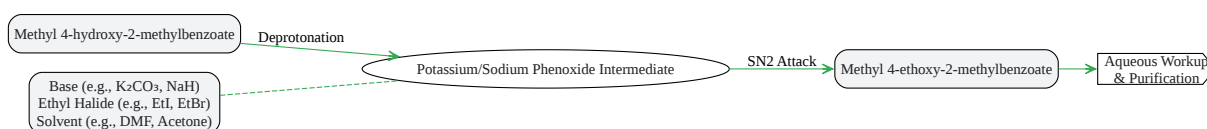
Caption: Chemical structure of **Methyl 4-ethoxy-2-methylbenzoate**.

Proposed Synthetic Pathways

The synthesis of **Methyl 4-ethoxy-2-methylbenzoate** can be approached through several reliable organic transformations. Below are two logical and experimentally sound pathways, starting from commercially available precursors.

Pathway A: Williamson Ether Synthesis

This is a classic and highly effective method for forming ethers.[1][2] The strategy involves the O-alkylation of a phenol with an alkyl halide. In this case, the phenolic precursor, Methyl 4-hydroxy-2-methylbenzoate, would be deprotonated with a suitable base to form a phenoxide, which then acts as a nucleophile to displace a halide from an ethylating agent like ethyl iodide or ethyl bromide.



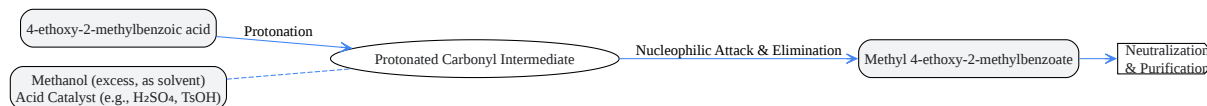
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Caption: Proposed workflow for Williamson Ether Synthesis.

- Preparation: To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add Methyl 4-hydroxy-2-methylbenzoate (1.0 eq).
- Solvation: Dissolve the starting material in a suitable polar aprotic solvent such as N,N-Dimethylformamide (DMF) or acetone.
- Deprotonation: Add a base, such as potassium carbonate (K_2CO_3 , 1.5 eq) or sodium hydride (NaH, 1.1 eq, handled with extreme care), to the solution and stir at room temperature for 30 minutes to form the phenoxide.
- Alkylation: Slowly add ethyl iodide or ethyl bromide (1.2 eq) to the reaction mixture.
- Reaction: Heat the mixture to 60-80 °C and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 2-6 hours.
- Quenching and Extraction: After completion, cool the reaction to room temperature and quench by adding water. Extract the aqueous layer with a suitable organic solvent like ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Pathway B: Fischer-Speier Esterification

An alternative approach involves first synthesizing the carboxylic acid, 4-ethoxy-2-methylbenzoic acid, and then esterifying it with methanol under acidic conditions.^{[3][4]} The initial acid can be prepared from 4-hydroxy-2-methylbenzoic acid via Williamson ether synthesis, followed by hydrolysis of the ester if starting from the methyl ester. The final step is the Fischer esterification.



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Caption: Proposed workflow for Fischer Esterification.

- Setup: To a round-bottom flask, add 4-ethoxy-2-methylbenzoic acid (1.0 eq).
- Reagents: Add an excess of methanol, which will serve as both the reactant and the solvent.
- Catalysis: Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H₂SO₄, ~5 mol%) or p-toluenesulfonic acid (TsOH).[5]
- Reaction: Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 65 °C for methanol). The reaction is driven to completion by the large excess of methanol.[6]
- Monitoring: Monitor the reaction by TLC until the starting carboxylic acid is consumed (typically 4-12 hours).
- Workup: Cool the mixture and remove the excess methanol under reduced pressure. Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated aqueous solution of sodium bicarbonate (NaHCO₃) to neutralize the acid catalyst, followed by a wash with brine.
- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate to yield the crude ester, which can be further purified by distillation or chromatography if necessary.

Predicted Spectroscopic Signature

The structural features of **Methyl 4-ethoxy-2-methylbenzoate** give rise to a predictable spectroscopic fingerprint. The following are expected key signals in ¹H NMR, ¹³C NMR, and IR spectroscopy, based on analyses of similar substituted benzoates.[7][8]

Table 2: Predicted Spectroscopic Data

Technique	Predicted Chemical Shifts / Frequencies	Assignment
^1H NMR	δ 7.8-7.9 (d, 1H)	H-6 (ortho to ester, deshielded)
	δ 6.7-6.8 (m, 2H)	H-3 and H-5 (aromatic)
	δ 4.0-4.1 (q, 2H)	-OCH ₂ CH ₃ (ethoxy methylene)
	δ 3.8-3.9 (s, 3H)	-COOCH ₃ (ester methyl)
	δ 2.4-2.5 (s, 3H)	Ar-CH ₃ (aromatic methyl)
	δ 1.3-1.4 (t, 3H)	-OCH ₂ CH ₃ (ethoxy methyl)
^{13}C NMR	δ ~168	C=O (ester carbonyl)
	δ ~160	C-4 (ipso, attached to -OEt)
	δ ~140	C-2 (ipso, attached to -Me)
	δ ~132	C-6 (aromatic CH)
	δ ~122	C-1 (ipso, attached to ester)
	δ ~115	C-3, C-5 (aromatic CH)
	δ ~63	-OCH ₂ CH ₃
	δ ~52	-COOCH ₃
	δ ~21	Ar-CH ₃
	δ ~15	-OCH ₂ CH ₃
IR (cm ⁻¹)	~2980-2850	C-H stretch (aliphatic)
	~1720	C=O stretch (ester, strong)
	~1610, 1500	C=C stretch (aromatic)
	~1250, 1100	C-O stretch (ester and ether)

Potential Applications in Research and Drug Development

Substituted methyl benzoates are valuable building blocks in medicinal chemistry and materials science.[9][10] The title compound, with its specific substitution pattern, offers several avenues for further chemical modification:

- **Pharmaceutical Intermediates:** The ester functionality can be hydrolyzed to the corresponding carboxylic acid, which can then be converted to amides, a common feature in many drug molecules. The aromatic ring can undergo further electrophilic substitution, although the existing groups will direct incoming substituents.
- **Scaffold for Bioactive Molecules:** Benzoate derivatives have been investigated for a wide range of biological activities. For instance, they can serve as precursors for compounds targeting various enzymes and receptors.[11]
- **Agrochemicals:** The structural motifs present in **Methyl 4-ethoxy-2-methylbenzoate** are found in various herbicides and pesticides.[12]

The presence of the ethoxy and methyl groups can influence the molecule's lipophilicity and metabolic stability, which are key parameters in drug design.

Safety and Handling Precautions

As no specific safety data sheet (SDS) is available for **Methyl 4-ethoxy-2-methylbenzoate**, general precautions for handling aromatic esters should be strictly followed.[13] These compounds are generally considered to be of low to moderate toxicity, but appropriate personal protective equipment (PPE) should always be used.

Table 3: General Safety and Handling Recommendations

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).
Ventilation	Handle in a well-ventilated area, preferably within a chemical fume hood.
Storage	Store in a cool, dry, well-ventilated area away from strong oxidizing agents and sources of ignition.[14] Keep the container tightly sealed.
Spill & Disposal	Absorb spills with an inert material (e.g., sand, vermiculite) and dispose of as hazardous chemical waste in accordance with local regulations.[15]
Fire Hazard	Esters can be flammable. Keep away from open flames and sparks. Use CO ₂ , dry chemical, or foam fire extinguishers.[15]
Health Hazards	May cause irritation to the skin, eyes, and respiratory tract. Avoid inhalation of vapors and direct contact with skin and eyes.[16]

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